key functional groups of DL-serine hydrazide hydrochloride

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Compound of Interest

Compound Name:	*DL-serine hydrazide Hydrochloride*
CAS No.:	*55819-71-1*
Cat. No.:	*B124497*

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An In-depth Technical Guide to the Core Functional Groups of **DL-Serine Hydrazide Hydrochloride**

For Researchers, Scientists, and Drug Development Professionals

DL-Serine Hydrazide Hydrochloride (CAS No: 55819-71-1) is a pivotal chemical intermediate, most notably utilized as a precursor in the synthesis of Benserazide, a drug employed in the management of Parkinson's disease[1][2][3]. This guide provides a detailed examination of its key functional groups, their chemical properties, and their significance in synthetic and medicinal chemistry. The molecule's structure, derived from the racemic amino acid DL-serine, incorporates a unique combination of reactive sites that make it a versatile building block[1][4].

Core Functional Groups

The chemical identity and reactivity of **DL-Serine Hydrazide Hydrochloride** are defined by three primary functional groups originating from its parent amino acid and subsequent

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modification, along with its formulation as a hydrochloride salt. The molecular formula is C3H10ClN3O2[5][6][7].

The Primary Amino Group (-NH₂)

As a derivative of the alpha-amino acid serine, this compound features a primary amino group attached to the chiral center. In the hydrochloride salt form, this amine is protonated (-NH_3^+), which enhances the compound's stability and solubility in aqueous media[4][8].

- Properties: The amino group is basic, with the nitrogen atom possessing a lone pair of electrons capable of accepting a proton[9][10]. This basicity is fundamental to its role in acid-base reactions[8].

- Reactivity: Its dominant reactivity stems from its nucleophilicity[11]. It can undergo reactions typical of primary amines, such as acylation and alkylation[11][12]. In the context of drug synthesis, this group is crucial for forming amide (peptide) bonds[9].

The Primary Hydroxyl Group (-OH)

The defining feature of serine is its hydroxymethyl side chain (-CH_2OH)[13][14]. This primary alcohol group imparts distinct characteristics to the molecule.

- Properties: The hydroxyl group is polar and capable of forming hydrogen bonds, which contributes to the molecule's hydrophilicity and influences its interactions with other molecules[15][16].

- Reactivity: The hydroxyl group can be functionalized, allowing for further derivatization to create more complex molecular architectures[17]. It can participate in esterification and etherification reactions, although it is less reactive than the amino or hydrazide groups under many conditions.

The Hydrazide Group (-CONHNH₂)

The conversion of serine's carboxylic acid group into a hydrazide moiety is the most significant modification, creating a highly versatile and reactive functional group[4].

- Properties: The hydrazide group is characterized by a nitrogen-nitrogen single bond adjacent to a carbonyl group[18][19][20]. This structure makes hydrazides nonbasic, unlike simple

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hydrazines, due to the inductive effect of the acyl group[19].

- Reactivity: This group is of immense importance in organic synthesis[4][21]. It is a potent nucleophile and readily undergoes condensation reactions with aldehydes and ketones to form stable hydrazones (-NHN=CH-)[4][17]. These hydrazones are key intermediates for synthesizing a wide array of heterocyclic compounds, such as pyrazoles and oxadiazoles, which are common scaffolds in pharmacologically active molecules[17][21][22].

Quantitative Data Summary

The following table summarizes key physicochemical properties of **DL-Serine Hydrazide Hydrochloride** and its parent amino acid, serine, for comparative reference.

Property	Value	Reference
Molecular Formula	$C_3H_{10}ClN_3O_2$	[5][6][7]
Molecular Weight	155.58 g/mol	[5][6]
Appearance	White to off-white crystalline solid/powder	[1][3][23]
Melting Point	>183°C (decomposes)	[3]
Solubility	Soluble in water and methanol (slightly)	[1][3][23]
pKa (Serine α-carboxyl)	~2.19 - 2.2	[14][16]
pKa (Serine α-amino)	~9.15 - 9.21	[14][16]

Visualized Structures and Pathways

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Figure 2: General Synthesis Workflow

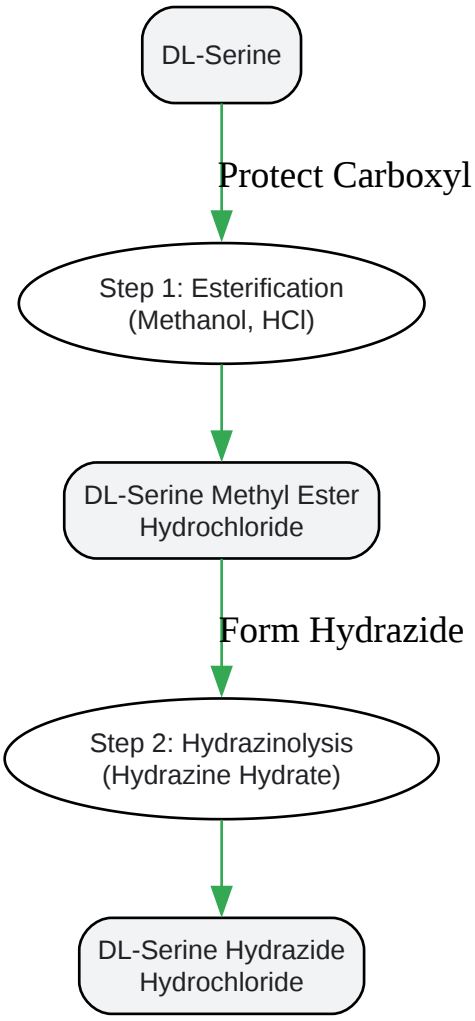
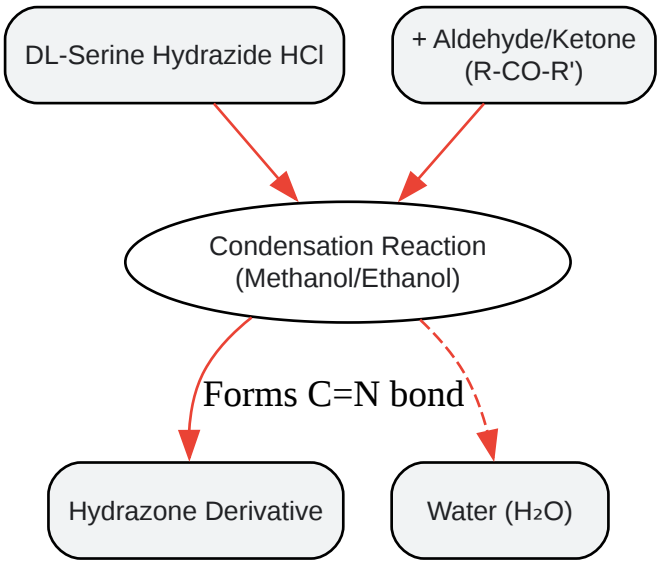


Figure 3: Hydrazone Formation Reactivity



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